

# Application Note: Preparation of Dihexadecyl Dimethyl Ammonium Chloride (DHAC) Vesicles

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## Compound of Interest

Compound Name: *Dihexadecyl dimethyl ammonium chloride*

CAS No.: 1812-53-9

Cat. No.: B155431

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## Introduction & Scope

**Dihexadecyl dimethyl ammonium chloride (DHAC)**, often referred to as a C16-homologue of DODMAC, is a synthetic cationic lipid belonging to the quaternary ammonium family. Unlike zwitterionic lipids (e.g., DOPC), DHAC possesses a permanent positive charge at the quaternary amine headgroup, making it a critical reagent for gene delivery (transfection), vaccine adjuvants, and antimicrobial surface coatings.

This Application Note provides a rigorous, self-validating protocol for generating DHAC vesicles. While DHAC is structurally similar to the widely used C18-analog (DODAB/DODAC), its shorter alkyl chain length (

) results in a lower main phase transition temperature (

), altering the thermodynamics of vesicle formation.

## Mechanism of Action

The utility of DHAC vesicles relies on electrostatic interaction:

- **Cargo Entrapment:** The cationic headgroup binds anionic cargo (plasmid DNA, siRNA, mRNA) via electrostatic attraction, forming "lipoplexes."

- Cellular Interaction: The net positive charge facilitates interaction with the negatively charged proteoglycans on cell membranes, promoting endocytosis.

## Pre-Formulation Considerations

Successful vesicle formation requires strict control over thermodynamic parameters. Do not proceed without defining these variables.

### The "Helper Lipid" Necessity

DHAC is a surfactant with a high critical packing parameter (

), tending to form inverted micelles or unstable bilayers if used pure. To form stable lamellar vesicles (liposomes), it must be co-formulated with a "helper lipid."<sup>[1]</sup>

Helper Lipid	Role	Recommended Molar Ratio (DHAC:Helper)	Application
Cholesterol	Stabilizes the bilayer; prevents leakage.	1:1 or 2:1	Vaccine Adjuvants, Drug Delivery
DOPE	Fusogenic; promotes endosomal escape via phase transition.	1:1	Gene Transfection (siRNA/pDNA)
None (Pure)	Unstable; forms micelles/aggregates.	N/A	Antimicrobial coatings (not vesicles)

### Phase Transition Temperature ( )

- DHAC (C16):

(dependent on ionic strength).

- DODAC (C18):

.<sup>[2]</sup>

- Implication: Hydration must occur above the

to ensure the lipid chains are in a liquid-crystalline (disordered) state. We standardize hydration at 60°C to ensure complete fluidity.

## Protocol A: Thin Film Hydration (Bench Standard)

This is the "Gold Standard" method for preparing small batches (1–10 mL) with high encapsulation efficiency for hydrophilic cargo.

### Materials Required

- Lipid: **Dihexadecyl dimethyl ammonium chloride (DHAC)**, >98% purity.
- Helper Lipid: Cholesterol or DOPE.[3]
- Solvent: Chloroform (HPLC Grade) and Methanol.
- Hydration Buffer: 5% Dextrose or Sterile Water (Milli-Q). **WARNING:** Do not use PBS or saline during the initial hydration of cationic lipids; high ionic strength causes immediate aggregation and precipitation.
- Equipment: Rotary Evaporator, Water Bath (60°C), Extruder (with 100nm polycarbonate membranes).

### Workflow Diagram



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Figure 1: Thin Film Hydration workflow. The critical step is Hydration, which must occur above the phase transition temperature (

) of the lipid mixture.

### Step-by-Step Procedure

- Lipid Solubilization:

- Dissolve DHAC and Helper Lipid (e.g., Cholesterol) in a round-bottom flask using Chloroform:Methanol (9:1 v/v).
- Target Concentration: 10 mg/mL total lipid.
- Film Formation:
  - Attach flask to a Rotary Evaporator.
  - Set water bath to 40°C.
  - Apply vacuum gradually (start at 300 mbar, lower to 50 mbar) to prevent "bumping."
  - Rotate at 100-150 rpm until a thin, dry film coats the flask wall.
  - Desiccation: Place the flask under high vacuum (desiccator) for at least 4 hours (or overnight) to remove trace solvent. Residual chloroform is cytotoxic.
- Hydration (The Critical Step):
  - Pre-heat the hydration buffer (5% Dextrose) to 60°C.
  - Add buffer to the lipid film.
  - Rotate the flask (no vacuum) at 60°C for 30–60 minutes.
  - Observation: The film should peel off, forming a cloudy, milky suspension. These are Multilamellar Vesicles (MLVs).
- Downsizing (LUV Formation):
  - Option A (Extrusion - Recommended): Pass the MLV suspension through 100 nm polycarbonate filters 11 times using a liposome extruder. Maintain temperature at 60°C during extrusion.
  - Option B (Sonication): Probe sonicate (20% amplitude) for 5 minutes on ice (pulse 10s on, 10s off) to prevent overheating, though this may shed titanium particles.

## Protocol B: Ethanol Injection (Scalable)

Best for larger volumes (>20 mL) or rapid screening.

- Preparation:
  - Phase A: Dissolve DHAC/Helper Lipid in 100% Ethanol (Concentration: 20-40 mg/mL).
  - Phase B: Pre-heat Water/Dextrose to 60°C while stirring magnetically at high speed (700+ rpm).
- Injection:
  - Inject Phase A into Phase B using a syringe pump at a steady rate (e.g., 1 mL/min).
  - Ratio: Final ethanol content should not exceed 10% v/v.
- Dialysis:
  - Dialyze the resulting suspension against water for 24 hours to remove ethanol.

## Quality Control & Self-Validation

A protocol is only as good as its validation. You must verify the following parameters.

## Physicochemical Specifications

Parameter	Method	Target Specification	Troubleshooting
Particle Size	Dynamic Light Scattering (DLS)	80 – 140 nm	If >200nm, increase extrusion cycles or sonication energy.
Polydispersity (PDI)	DLS	< 0.200	High PDI indicates aggregation. Check buffer ionic strength.
Zeta Potential	ELS (Electrophoretic Light Scattering)	+30 to +60 mV	If < +20 mV, check lipid purity or pH (DHAC is permanently charged, but shielding occurs).
Appearance	Visual Inspection	Translucent/Opalescent	If white/chalky, large aggregates are present.

## Stability Warning

Cationic liposomes are colloiddally unstable in high salt.

- Storage: 4°C in water or 5% dextrose.
- Usage: Only add PBS/Saline immediately before in vivo injection or cell treatment.

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